

An In-depth Technical Guide to Boc-Orn(Tfa)-OH: Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Orn(Tfa)-OH**

Cat. No.: **B8484876**

[Get Quote](#)

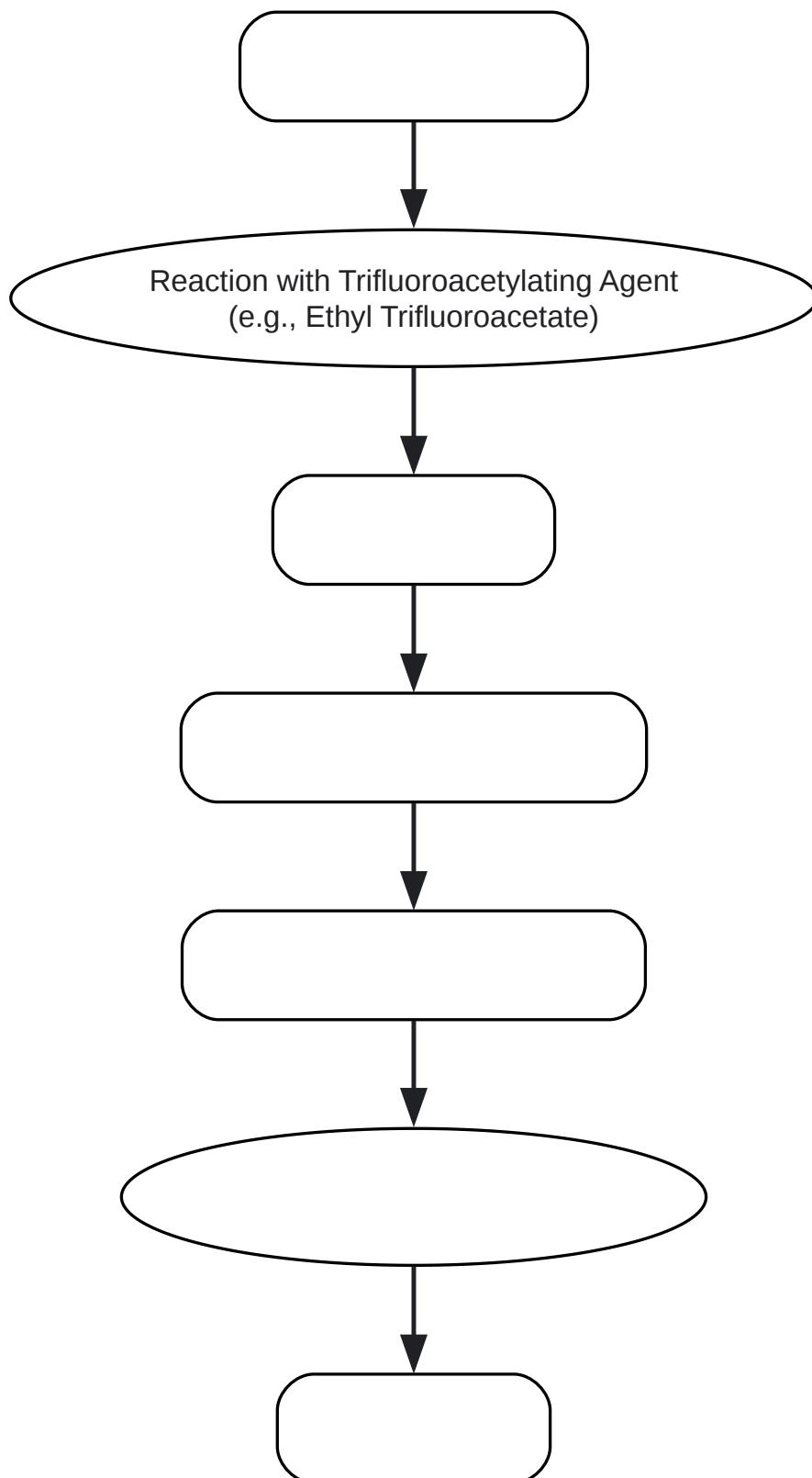
For Researchers, Scientists, and Drug Development Professionals

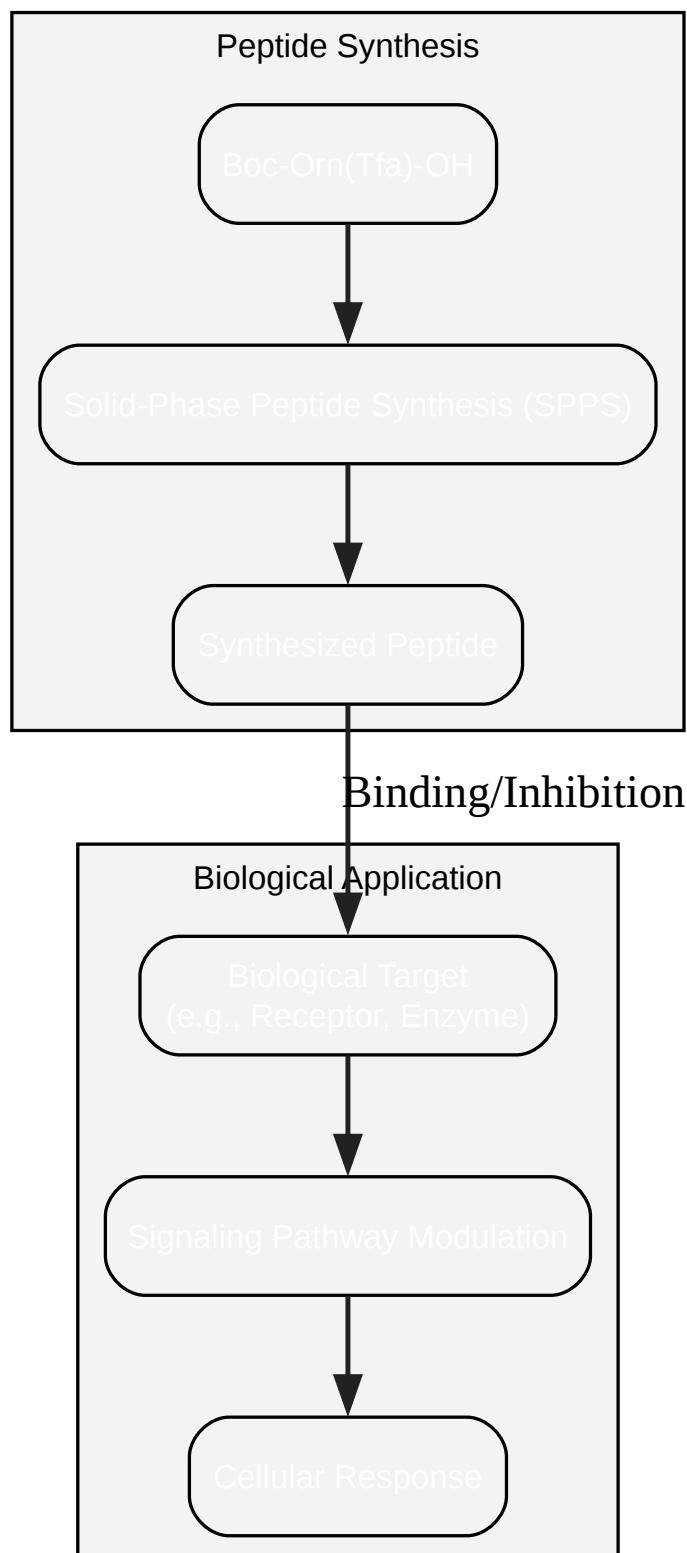
This guide provides a comprehensive overview of $\text{N}^{\alpha}\text{-Boc-N}^{\delta}\text{-trifluoroacetyl-L-ornithine}$ (**Boc-Orn(Tfa)-OH**), a crucial building block in peptide synthesis and drug discovery. We will delve into its chemical structure, a detailed synthesis protocol, and relevant physicochemical properties.

Chemical Structure and Properties

Boc-Orn(Tfa)-OH is a derivative of the amino acid L-ornithine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the delta-amino group is protected by a trifluoroacetyl (Tfa) group. This orthogonal protection scheme is instrumental in solid-phase peptide synthesis (SPPS), allowing for the selective deprotection of either amino group during the construction of complex peptide chains.

The structure of **Boc-Orn(Tfa)-OH** is as follows:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-Orn(Tfa)-OH: Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8484876#boc-orn-tfa-oh-structure-and-synthesis\]](https://www.benchchem.com/product/b8484876#boc-orn-tfa-oh-structure-and-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com